

# Physicochemical Properties of Flupyrimin: An In-depth Technical Guide

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## Compound of Interest

Compound Name: *Flupyrimin*

Cat. No.: *B15616513*

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## Introduction

**Flupyrimin** is a novel insecticide developed by Meiji Seika Pharma that acts as an antagonist of the nicotinic acetylcholine receptor (nAChR) in insects.<sup>[1][2]</sup> Its unique mode of action and favorable safety profile, particularly concerning pollinators, make it a significant compound in the field of pest management.<sup>[2]</sup> This technical guide provides a comprehensive overview of the core physicochemical properties of **Flupyrimin**, details the experimental protocols for their determination, and illustrates its mechanism of action through signaling pathway diagrams.

## Physicochemical Data

A summary of the key physicochemical properties of **Flupyrimin** is presented below. These parameters are crucial for understanding its environmental fate, bioavailability, and formulation development.

Property	Value	Reference
IUPAC Name	(E)-N-(1-((6-chloropyridin-3-yl)methyl)pyridin-2(1H)-ylidene)-2,2,2-trifluoroacetamide	[1]
CAS Number	1689566-03-7	[1]
Molecular Formula	C <sub>13</sub> H <sub>9</sub> ClF <sub>3</sub> N <sub>3</sub> O	[1]
Molecular Weight	315.68 g/mol	[1]
Appearance	White to off-white powder/solid	[3][4]
Melting Point	156.6 – 157.1 °C	[3][4]
Boiling Point	298 °C (Predicted: 386.8±52.0 °C)	[3][5]
Vapor Pressure	<2.2 × 10 <sup>-5</sup> Pa (at 25 °C)	[3][4]
Density	1.547 g/cm <sup>3</sup> (at 20 °C) (Predicted: 1.39±0.1 g/cm <sup>3</sup> )	[3][5]
Water Solubility	167 mg/L (at 20 °C)	[3][4]
Partition Coefficient (n-octanol/water), log P	1.68 (at 25 °C)	[3]

## Experimental Protocols

The determination of the physicochemical properties of a chemical substance like **Flupyrimin** is guided by internationally recognized standardized protocols, such as those published by the Organisation for Economic Co-operation and Development (OECD). These guidelines ensure data quality and comparability across different laboratories.

### Melting Point/Melting Range (OECD Guideline 102)

The melting point of **Flupyrimin** is determined to identify the temperature at which it transitions from a solid to a liquid state. Several methods are available, including the capillary tube

method, hot-stage microscopy, and differential scanning calorimetry (DSC). For a crystalline solid like **Flupyrimin**, DSC is a common and accurate method.

- Principle: DSC measures the difference in heat flow between the sample and a reference as a function of temperature. An endothermic peak is observed at the melting point.
- Apparatus: A differential scanning calorimeter equipped with a furnace, sample and reference pans, and a data acquisition system.
- Procedure:
  - A small, accurately weighed sample of **Flupyrimin** (typically 1-5 mg) is placed in an aluminum pan and hermetically sealed.
  - An empty sealed pan is used as a reference.
  - The sample and reference are heated at a constant rate (e.g., 10 °C/min) in a controlled atmosphere (e.g., nitrogen).
  - The heat flow to the sample is monitored, and the onset and peak of the melting endotherm are recorded to determine the melting range and point.

## Boiling Point (OECD Guideline 103)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. For substances like **Flupyrimin** with a high boiling point, methods that can accommodate this are necessary. The dynamic method, which also allows for vapor pressure determination, is suitable.

- Principle: The boiling point is determined by measuring the temperature at which the substance boils while being heated under a controlled pressure.
- Apparatus: A boiling flask, a heating mantle, a condenser, a thermometer or thermocouple, and a pressure measurement device.
- Procedure:
  - The **Flupyrimin** sample is placed in the boiling flask.

- The pressure in the apparatus is set to a specific value (e.g., atmospheric pressure).
- The sample is heated, and the temperature is recorded continuously.
- The boiling point is the temperature at which boiling is observed to be stable and the temperature reading remains constant.

## Vapor Pressure (OECD Guideline 104)

Vapor pressure is a measure of a substance's volatility. For compounds with low volatility like **Flupyrimin**, sensitive methods are required. The gas saturation method is appropriate for determining low vapor pressures.

- Principle: A stream of inert gas is passed through or over the substance at a known flow rate and temperature, allowing it to become saturated with the vapor of the substance. The amount of vaporized substance is then determined, and the vapor pressure is calculated.
- Apparatus: A gas flow control system, a saturation chamber containing the test substance, a trapping system to collect the vapor, and an analytical instrument (e.g., gas chromatography) to quantify the trapped substance.
- Procedure:
  - A known amount of **Flupyrimin** is placed in the saturation chamber, which is maintained at a constant temperature.
  - A controlled flow of an inert gas (e.g., nitrogen) is passed through the chamber for a specific duration.
  - The vaporized **Flupyrimin** is collected in a suitable trap (e.g., a sorbent tube).
  - The amount of **Flupyrimin** in the trap is quantified analytically.
  - The vapor pressure is calculated using the ideal gas law and the measured mass of the substance, the volume of gas passed, and the temperature.

## Water Solubility (OECD Guideline 105)

Water solubility is a critical parameter for assessing the environmental distribution of a pesticide. The flask method is suitable for substances with solubilities in the range of **Flupyrimin**.

- Principle: An excess amount of the test substance is equilibrated with water at a constant temperature. The concentration of the substance in the aqueous phase is then determined after separating the undissolved solid.
- Apparatus: A constant temperature bath with a shaker, flasks with stoppers, and an analytical instrument (e.g., High-Performance Liquid Chromatography - HPLC) for concentration measurement.
- Procedure:
  - An amount of **Flupyrimin** in excess of its expected solubility is added to a flask containing a known volume of water.
  - The flask is sealed and agitated in a constant temperature bath for a sufficient period to reach equilibrium (e.g., 24-48 hours).
  - The mixture is then allowed to stand to allow the undissolved solid to settle.
  - A sample of the clear aqueous phase is taken, and if necessary, centrifuged or filtered to remove any suspended particles.
  - The concentration of **Flupyrimin** in the aqueous sample is determined using a suitable analytical method like HPLC.

## Partition Coefficient (n-octanol/water) (OECD Guideline 107/117)

The n-octanol/water partition coefficient (log P) is a measure of a chemical's lipophilicity and is a key parameter for predicting its bioaccumulation potential. The Shake Flask Method (OECD 107) or the HPLC Method (OECD 117) can be used.

- Principle (Shake Flask Method): The test substance is dissolved in a mixture of n-octanol and water, and the mixture is shaken to allow for partitioning between the two phases. The

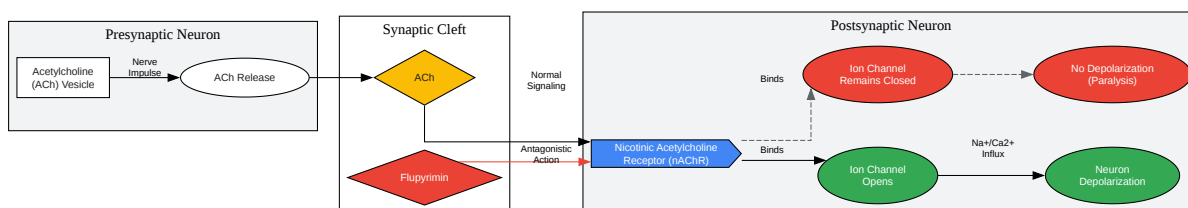
concentrations of the substance in each phase are then measured at equilibrium.

- Apparatus (Shake Flask Method): A constant temperature shaker, separatory funnels or centrifuge tubes, and an analytical instrument for concentration determination.
- Procedure (Shake Flask Method):
  - A solution of **Flupyrimin** is prepared in either n-octanol or water.
  - This solution is mixed with the other solvent in a separatory funnel at a defined volume ratio.
  - The funnel is shaken vigorously for a set period and then allowed to stand for phase separation, often aided by centrifugation.
  - Samples are taken from both the n-octanol and water layers.
  - The concentration of **Flupyrimin** in each phase is determined analytically.
  - The partition coefficient (P) is calculated as the ratio of the concentration in n-octanol to the concentration in water. The logarithm of P (log P) is then reported.
- Principle (HPLC Method): The retention time of the test substance on a reverse-phase HPLC column is correlated with the known log P values of a series of reference compounds.
- Apparatus (HPLC Method): An HPLC system with a reverse-phase column (e.g., C18) and a suitable detector (e.g., UV-Vis).
- Procedure (HPLC Method):
  - A calibration curve is generated by injecting a series of standard compounds with known log P values and recording their retention times.
  - A solution of **Flupyrimin** is then injected under the same chromatographic conditions.
  - The retention time of **Flupyrimin** is measured.
  - The log P of **Flupyrimin** is determined by interpolation from the calibration curve.

## Signaling Pathway and Experimental Workflow

### Mechanism of Action: nAChR Antagonism

**Flupyrimin** acts as a competitive antagonist at the insect nicotinic acetylcholine receptor (nAChR).[1][2] In the insect central nervous system, acetylcholine is a major excitatory neurotransmitter. When acetylcholine binds to nAChRs on the postsynaptic membrane, it causes the ion channel to open, leading to an influx of cations (primarily  $\text{Na}^+$  and  $\text{Ca}^{2+}$ ) and depolarization of the neuron, which propagates the nerve impulse. **Flupyrimin** competes with acetylcholine for the same binding site on the receptor. By binding to the receptor, **Flupyrimin** prevents acetylcholine from binding and activating the channel. This blockage of the nAChR inhibits the excitatory signaling, leading to paralysis and death of the insect.[2][6]

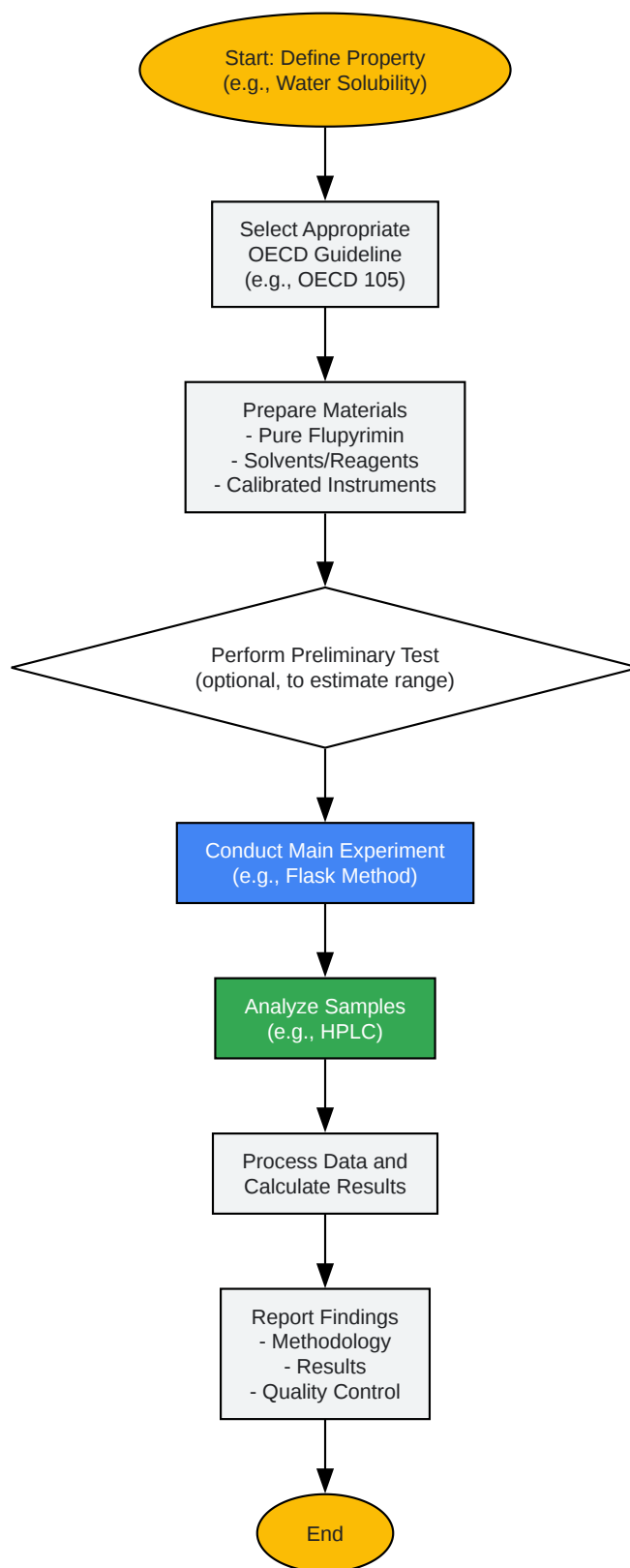


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Caption: Mechanism of action of **Flupyrimin** as a nAChR antagonist.

## Generic Experimental Workflow for Physicochemical Property Determination

The following diagram illustrates a generalized workflow for determining a physicochemical property of a substance like **Flupyrimin**, based on OECD guidelines.



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Caption: Generalized workflow for physicochemical property determination.



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